

A Technical Guide to the Reactivity and Stability of 2-(bromoacetyl)benzofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(1-Benzofuran-2-yl)-2-Bromoethan-1-One

Cat. No.: B1273798

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Executive Summary

2-(Bromoacetyl)benzofuran is a versatile bifunctional molecule widely utilized as a key intermediate in organic synthesis and medicinal chemistry. Its structure, featuring a benzofuran core and a reactive α -bromo ketone moiety, makes it an essential building block for constructing complex heterocyclic systems. Benzofuran derivatives are known to exhibit a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, and antitumor properties.^[1] This guide provides an in-depth analysis of the chemical reactivity, stability, and handling of 2-(bromoacetyl)benzofuran, supplemented with quantitative data, detailed experimental protocols, and logical diagrams to support researchers in its effective and safe application.

Physicochemical Properties and Stability

2-(Bromoacetyl)benzofuran is a solid at room temperature, valued for its role as a stable yet reactive electrophile.^[2] Its core physical and chemical properties are summarized below.

Data Presentation: Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₇ BrO ₂	[2]
Molecular Weight	239.07 g/mol	[2]
CAS Number	23489-36-3	[2]
Appearance	Solid	
Melting Point	86-90 °C	
Purity	≥96-97%	[2]
Functional Group	α-Bromo Ketone	

Stability and Storage

While stable under standard room temperature conditions, the reactivity of the α-bromo ketone group dictates its stability profile.[2]

- **Chemical Stability:** The compound is sensitive to nucleophiles, including water, which can lead to hydrolysis or substitution reactions. It is also reported to be sensitive to air and light, necessitating storage under an inert atmosphere and in opaque containers.[3]
- **Thermal Stability:** Thermal decomposition can release hazardous vapors such as carbon monoxide, carbon dioxide, and hydrogen halides.[4]
- **Storage Recommendations:** For long-term stability, 2-(bromoacetyl)benzofuran should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents, bases, and amines.[3][4] It is classified under Storage Class 8A as a combustible and corrosive hazardous material.

Diagram 2: General Reactivity Pathways

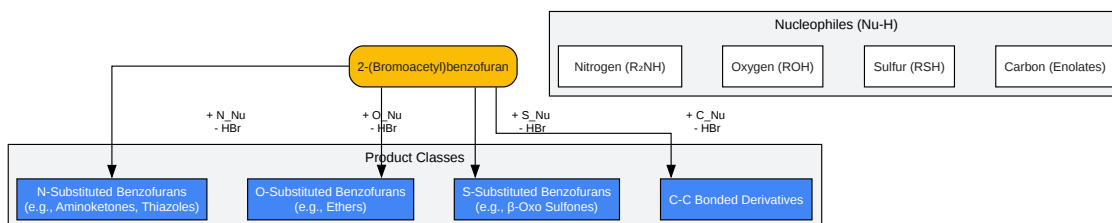
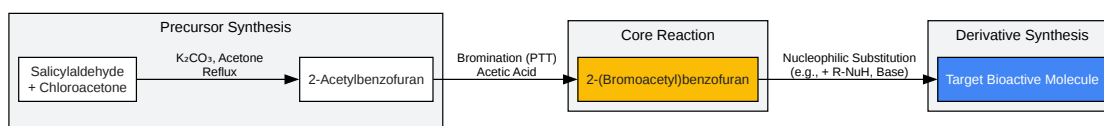


Diagram 3: Synthetic Workflow Overview



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- To cite this document: BenchChem. [A Technical Guide to the Reactivity and Stability of 2-(bromoacetyl)benzofuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273798#2-bromoacetyl-benzofuran-reactivity-and-stability]

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